

Safe Disposal of Phenol-d6: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenol-d6

Cat. No.: B082959

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This document provides essential safety and logistical information for the proper disposal of **Phenol-d6**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The procedures outlined are intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

Phenol-d6, like its non-deuterated counterpart, is a hazardous chemical that requires careful handling. It is crucial to be aware of its toxicological profile before initiating any disposal procedure.

Key Hazards:

- **Toxicity:** Toxic if swallowed, inhaled, or in contact with skin.^{[1][2]} Fatal amounts can be absorbed through small areas of skin.^[3]
- **Corrosivity:** Causes severe skin burns and serious eye damage.^{[1][4]}
- **Systemic Effects:** May cause damage to the liver, kidneys, central nervous system, and spleen through prolonged or repeated exposure.^{[2][4]}
- **Genetic Effects:** Suspected of causing genetic defects.^{[1][4]}
- **Environmental Hazard:** Toxic to aquatic life with long-lasting effects.^[4] It is critical to prevent its release into sewers or waterways.^[1]

Always work in a well-ventilated chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (neoprene or butyl rubber), and chemical splash goggles.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Data for Disposal and Transport

The following table summarizes key quantitative data associated with **Phenol-d6** waste for regulatory and transportation purposes.

Parameter	Value	Reference
UN Number	1671	
Proper Shipping Name	Phenol, solid	[1]
Hazard Class	6.1 (Toxic)	
Packing Group	II	
Reportable Quantity (RQ)	1000 lbs (454 kg)	
Bioaccumulation Factor	17.5 (Does not significantly bioaccumulate)	
Aquatic Toxicity	Toxic to aquatic life	[4]

Disposal Protocol for Phenol-d6

This protocol provides a step-by-step methodology for the safe collection and disposal of **Phenol-d6** waste and contaminated materials.

Objective:

To safely collect and manage **Phenol-d6** waste streams for disposal in accordance with institutional and regulatory standards.

Materials:

- Designated hazardous waste container (compatible material, e.g., glass or polyethylene)

- Hazardous waste labels/tags (provided by your institution's Environmental Health & Safety department)
- Secondary containment bin
- Personal Protective Equipment (PPE) as specified above
- Sealable container or bag for solid contaminated waste

Methodology: Waste Segregation and Collection

- Identify Waste Streams: Properly segregate **Phenol-d6** waste. Do not mix it with non-hazardous waste or other incompatible chemical waste streams.[\[7\]](#)
 - Liquid Waste: Collect pure **Phenol-d6**, solutions containing **Phenol-d6**, and the first rinsate from cleaning contaminated glassware in a dedicated liquid waste container.[\[8\]](#)
 - Solid Waste: Collect contaminated materials such as gloves, pipette tips, absorbent pads, and empty vials in a separate, clearly labeled, puncture-proof container or a durable, sealable bag.[\[8\]](#)[\[9\]](#)
- Container Preparation and Labeling:
 - Select a waste container that is in good condition and compatible with phenol.
 - Affix a hazardous waste label to the container before adding any waste.
 - Fill out the label completely, listing "**Phenol-d6**" and any other chemical constituents with their approximate concentrations.
- Waste Accumulation:
 - Keep the waste container tightly sealed except when adding waste.[\[10\]](#)
 - Store the container in a designated Satellite Accumulation Area (SAA), such as a chemical fume hood or a ventilated cabinet. The container must be kept in a secondary containment bin to prevent spills.[\[6\]](#)

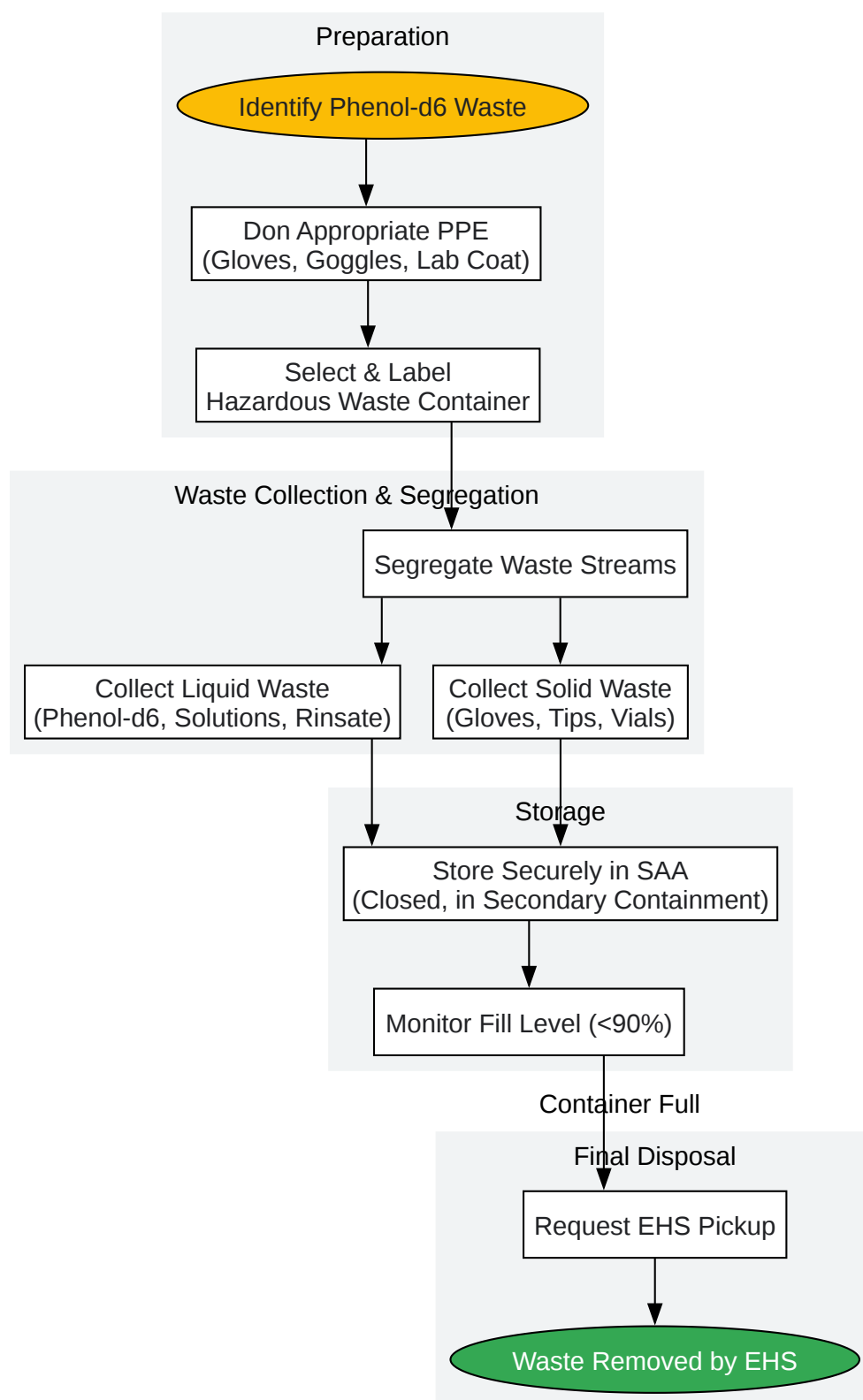
- Do not fill the container beyond 90% of its capacity to allow for expansion.[10]
- Final Disposal and Pickup:
 - Once the container is full or the project is complete, ensure the cap is securely tightened.
 - Wipe the exterior of the container to remove any external contamination.
 - Arrange for waste collection by contacting your institution's Environmental Health & Safety (EHS) department and following their specific procedures for hazardous waste pickup.[7]

Spill Response

- Small Spills (<50 mL): Absorb the spill with vermiculite or other non-combustible absorbent material.[6] Collect the absorbed material and place it in the solid hazardous waste container. Clean the area afterward.
- Large Spills (>50 mL): Evacuate the immediate area and alert others. Close the laboratory door and contact your institution's EHS or emergency response team immediately.[6]

Phenol-d6 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Phenol-d6** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Phenol-d6** waste.

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